

# Quat-188 chemical properties and structure

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## Compound of Interest

Compound Name: *Antibacterial agent 188*

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## Quat-188: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Quat-188, chemically known as (3-Chloro-2-hydroxypropyl)trimethylammonium chloride (CHPTAC), is a cationic monomer widely utilized as an etherifying agent. Its primary application lies in the chemical modification of natural and synthetic polymers to introduce quaternary ammonium groups, thereby imparting a positive charge to the substrate. This modification significantly alters the physicochemical properties of the parent polymer, opening up a wide range of applications in industries from paper and textiles to personal care and potentially, drug delivery systems. This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and reaction mechanisms of Quat-188, with a focus on its application in the cationization of cellulose.

### Chemical Properties and Structure

Quat-188 is a quaternary ammonium salt that is typically supplied as a colorless to light yellow aqueous solution.[1] Under alkaline conditions, it readily transforms into its reactive epoxide form, 2,3-epoxypropyltrimethylammonium chloride (EPTAC), which is the key intermediate for its etherifying reactions.[2]

### Chemical Structure

Caption: Chemical structure of (3-Chloro-2-hydroxypropyl)trimethylammonium chloride (Quat-188).

## Physicochemical Properties

Property	Value	Reference(s)
Chemical Name	(3-Chloro-2-hydroxypropyl)trimethylammonium chloride	[3][4]
Common Names	Quat-188, CHPTAC, PTAC, CTA	[1][3]
CAS Number	3327-22-8	[1][5]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> Cl <sub>2</sub> NO	[3][6]
Molecular Weight	188.10 g/mol	[3][6]
Appearance	Colorless to light yellow transparent liquid	[1][5]
Purity	Typically 65% or 69% aqueous solution	[1][5]
pH (10% solution)	5-7	[7]
Solubility	Soluble in water and isopropanol	[3][8]
Melting Point	191-193 °C	[6]
Boiling Point	101 °C (for aqueous solution)	[6]
Flash Point	109 °C	[6]

## Experimental Protocols

### Synthesis of Quat-188 (CHPTAC)

A common method for the synthesis of Quat-188 involves the reaction of epichlorohydrin with trimethylamine hydrochloride in an aqueous medium.

**Materials:**

- Epichlorohydrin (ECH)
- Trimethylamine hydrochloride
- Sodium hydroxide (for pH adjustment)
- Water (reaction medium)

**Procedure:**

- Trimethylamine hydrochloride is dissolved in water in a reaction vessel equipped with a stirrer, thermometer, and pH probe.
- The solution is cooled, and the pH is adjusted to a range of 7.5-8.0 using a sodium hydroxide solution.[9]
- Epichlorohydrin is added dropwise to the stirred solution while maintaining the temperature between 10-35°C.[9]
- The reaction mixture is stirred for several hours until the reaction is complete, which can be monitored by measuring the concentration of the remaining epichlorohydrin.
- The final product is an aqueous solution of Quat-188.

## Cationization of Cellulose with Quat-188

The modification of cellulose with Quat-188 introduces cationic quaternary ammonium groups onto the cellulose backbone.

**Materials:**

- Cellulose (e.g., cotton linters, wood pulp)
- Quat-188 (CHPTAC) solution
- Sodium hydroxide (catalyst)

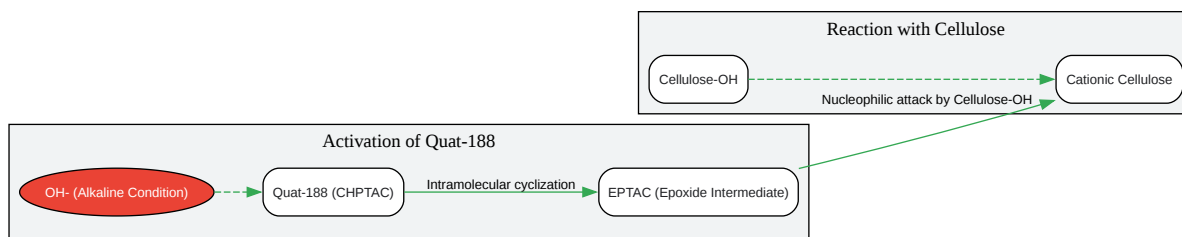
- Deionized water
- Acetic acid (for neutralization)

Procedure:

- A slurry of cellulose in water is prepared in a reaction vessel.
- A solution of sodium hydroxide is added to the cellulose slurry to activate the cellulose by forming alkali cellulose. The mixture is typically stirred for a period at a controlled temperature.
- The Quat-188 solution is then added to the alkali cellulose slurry.
- The reaction temperature is raised and maintained for a specific duration to facilitate the etherification reaction.
- After the reaction period, the mixture is cooled, and the pH is neutralized with acetic acid.
- The resulting cationic cellulose is then washed thoroughly with deionized water to remove any unreacted reagents and byproducts, and subsequently dried.[\[10\]](#)

## Reaction Mechanism and Experimental Workflow

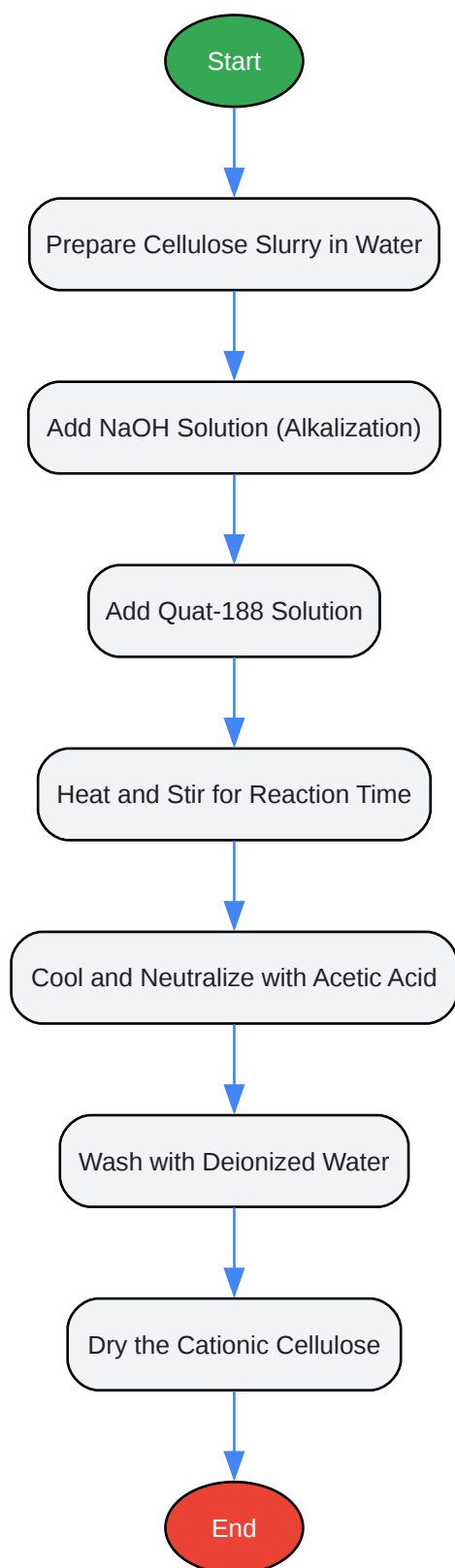
The cationization of cellulose with Quat-188 proceeds via a nucleophilic substitution reaction. Under alkaline conditions, Quat-188 is converted to its more reactive epoxide intermediate, EPTAC. The hydroxyl groups on the cellulose polymer then act as nucleophiles, attacking the epoxide ring of EPTAC, leading to the formation of a stable ether linkage and the covalent attachment of the cationic group to the cellulose chain.[\[10\]](#)[\[11\]](#)



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Caption: Reaction mechanism of cellulose cationization with Quat-188.

A generalized workflow for the laboratory-scale cationization of cellulose is depicted below.



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Caption: Generalized experimental workflow for cellulose cationization.

# Biological Interactions and Relevance to Drug Development

While Quat-188 itself is a reactive monomer, the resulting cationic polymers, particularly cationic cellulose (often referred to as Polyquaternium-10 in the personal care industry), have been studied for their interactions with biological systems.<sup>[11]</sup><sup>[12]</sup> These interactions are primarily governed by the electrostatic attraction between the positively charged quaternary ammonium groups and negatively charged surfaces.

Key Interactions and Potential Applications:

- **Interaction with Proteins and Cell Membranes:** The cationic nature of modified polymers allows them to interact with negatively charged proteins and cell surfaces. This property is exploited in personal care products for hair and skin conditioning.<sup>[12]</sup> In the context of drug development, this could be leveraged for targeted delivery to specific tissues or for enhancing the mucoadhesive properties of drug formulations.
- **Complexation with Anionic Molecules:** Cationic cellulose can form complexes with anionic drugs, DNA, and other bioactive molecules.<sup>[13]</sup> This interaction can be used to encapsulate and protect sensitive drugs, control their release, and improve their solubility and bioavailability.
- **Antimicrobial Activity:** Quaternary ammonium compounds are known for their antimicrobial properties. Cationic polymers derived from Quat-188 may exhibit antimicrobial activity, which could be beneficial in developing self-sterilizing materials or drug formulations with reduced preservative requirements.<sup>[14]</sup>

It is important to note that while the cationic nature provides functional advantages, it also necessitates careful toxicological assessment. The safety of Polyquaternium-10 has been reviewed for cosmetic applications, and it is considered safe for use in these products at specified concentrations.<sup>[12]</sup> However, for pharmaceutical applications, particularly for internal administration, rigorous toxicological studies are required.

## Conclusion

Quat-188 is a versatile cationic reagent with a well-defined chemical structure and properties. Its ability to efficiently cationize polymers like cellulose has led to its widespread use in various industries. For researchers and professionals in drug development, the understanding of Quat-188's chemistry and the properties of its derived polymers offers opportunities for creating novel drug delivery systems and advanced biomaterials. The detailed experimental protocols and reaction mechanisms provided in this guide serve as a foundational resource for further research and development in this promising area.

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